

Synthesis of Ammonium Hexachloroosmate(IV): A Technical Guide

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Compound of Interest

Compound Name: *Ammonium osmium chloride*

Cat. No.: *B076923*

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This guide provides an in-depth overview of the synthesis of ammonium hexachloroosmate(IV), a compound of interest in various chemical and pharmaceutical research areas. The following sections detail the chemical properties, synthesis protocols, and characterization data for this inorganic compound.

Compound Overview

Ammonium hexachloroosmate(IV), with the chemical formula $(\text{NH}_4)_2[\text{OsCl}_6]$, is an inorganic complex salt. It consists of ammonium cations (NH_4^+) and hexachloroosmate(IV) anions ($[\text{OsCl}_6]^{2-}$). The compound typically appears as dark red to brown crystals.

Table 1: Physical and Chemical Properties of Ammonium Hexachloroosmate(IV)

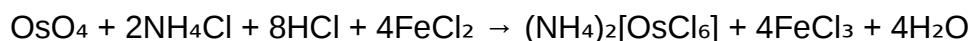
Property	Value	Reference
Chemical Formula	$(\text{NH}_4)_2[\text{OsCl}_6]$	[1]
Molar Mass	439.02 g/mol	[2][3][4]
Appearance	Dark red crystals	[1]
Density	2.93 g/cm ³ at 25 °C	[2]
Melting Point	170 °C (sublimes)	[2]
Solubility in Water	Poorly soluble in cold water	[1]
Crystal Structure	Cubic	[1]

Synthesis of Ammonium Hexachloroosmate(IV)

The synthesis of ammonium hexachloroosmate(IV) can be achieved through several routes. The most common and reliable methods involve the reduction of a higher oxidation state osmium species in a hydrochloric acid medium in the presence of ammonium ions.

This is a widely referenced method for preparing ammonium hexachloroosmate(IV). It involves the reduction of the highly toxic and volatile osmium tetroxide (OsO_4).

Reaction Equation:



Experimental Protocol:

Caution: Osmium tetroxide is extremely toxic and volatile. All operations involving OsO_4 must be conducted in a certified fume hood with appropriate personal protective equipment (PPE), including gloves, lab coat, and full-face respirator.

- **Preparation of Osmium Tetroxide Solution:** In a fume hood, carefully prepare a solution of osmium tetroxide in a suitable solvent, such as ethanol or hydrochloric acid.
- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser, place a solution of ammonium chloride (NH_4Cl) in

concentrated hydrochloric acid (HCl).

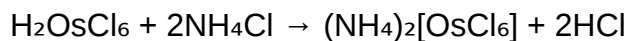
- **Addition of Reducing Agent:** To the stirred solution, add a solution of iron(II) chloride (FeCl_2) in concentrated HCl.
- **Addition of Osmium Tetroxide:** Slowly add the osmium tetroxide solution from the dropping funnel to the reaction mixture. The color of the solution should change as the reaction progresses.
- **Reaction Conditions:** Heat the mixture gently under reflux for a specified period to ensure the complete reduction of Os(VIII) to Os(IV).
- **Crystallization and Isolation:** Allow the reaction mixture to cool slowly to room temperature, and then cool further in an ice bath to promote crystallization of the product. The dark red crystals of ammonium hexachloroosmate(IV) are then collected by filtration.
- **Washing and Drying:** Wash the collected crystals with small portions of cold ethanol and then diethyl ether to remove any soluble impurities. Dry the product in a desiccator over a suitable drying agent.

Table 2: Typical Reagent Quantities and Conditions for Synthesis from OsO_4

Reagent/Parameter	Quantity/Value
Osmium Tetroxide (OsO_4)	1.0 g
Ammonium Chloride (NH_4Cl)	0.42 g
Iron(II) Chloride (FeCl_2)	3.1 g
Concentrated HCl	50 mL
Reflux Time	2-4 hours
Expected Yield	70-85%

An alternative and often more convenient method involves the direct reaction of hexachloroosmic acid (H_2OsCl_6) with ammonium chloride.

Reaction Equation:



Experimental Protocol:

- **Preparation of Solutions:** Prepare a saturated aqueous solution of ammonium chloride. Prepare a solution of hexachloroosmic acid in dilute hydrochloric acid.
- **Reaction:** Slowly add the ammonium chloride solution to the stirred hexachloroosmic acid solution. A precipitate of ammonium hexachloroosmate(IV) will form immediately.
- **Digestion of Precipitate:** Gently heat the mixture for a short period to encourage the formation of larger, more easily filterable crystals.
- **Isolation and Purification:** Cool the mixture and collect the crystalline product by filtration. Wash the product with cold water, followed by ethanol and diethyl ether. Dry the final product in a desiccator.

Table 3: Typical Reagent Quantities for Synthesis from H_2OsCl_6

Reagent	Quantity
Hexachloroosmic Acid (H_2OsCl_6)	1.0 g
Ammonium Chloride (NH_4Cl)	Stoichiometric amount in saturated solution
Expected Yield	>90%

Characterization and Purity Analysis

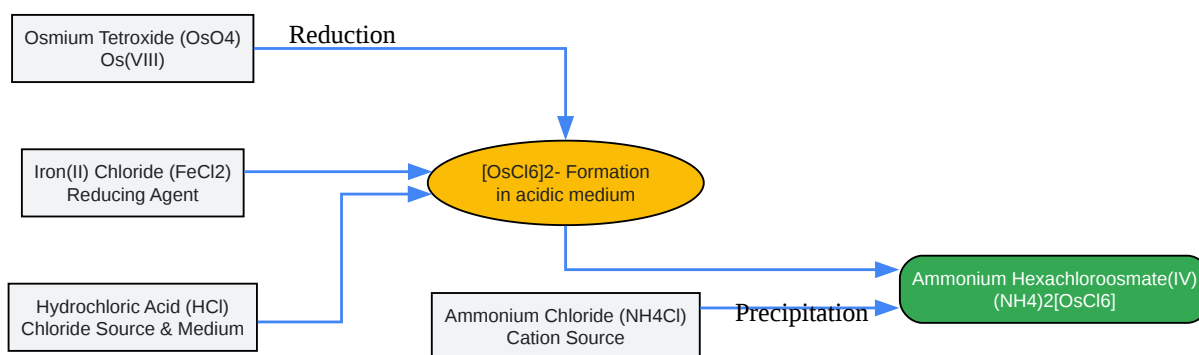
The purity and identity of the synthesized ammonium hexachloroosmate(IV) can be confirmed using various analytical techniques.

Table 4: Characterization Data for Ammonium Hexachloroosmate(IV)

Technique	Expected Result
X-ray Diffraction (XRD)	The powder XRD pattern should match the reference pattern for the cubic crystal structure of $(\text{NH}_4)_2[\text{OsCl}_6]$.
Infrared (IR) Spectroscopy	The IR spectrum should show characteristic absorption bands for the Os-Cl stretching vibrations in the $[\text{OsCl}_6]^{2-}$ anion (typically around $300\text{-}350\text{ cm}^{-1}$) and the N-H vibrations of the ammonium cation.
Elemental Analysis	The experimentally determined weight percentages of N, H, Os, and Cl should be in close agreement with the calculated theoretical values.

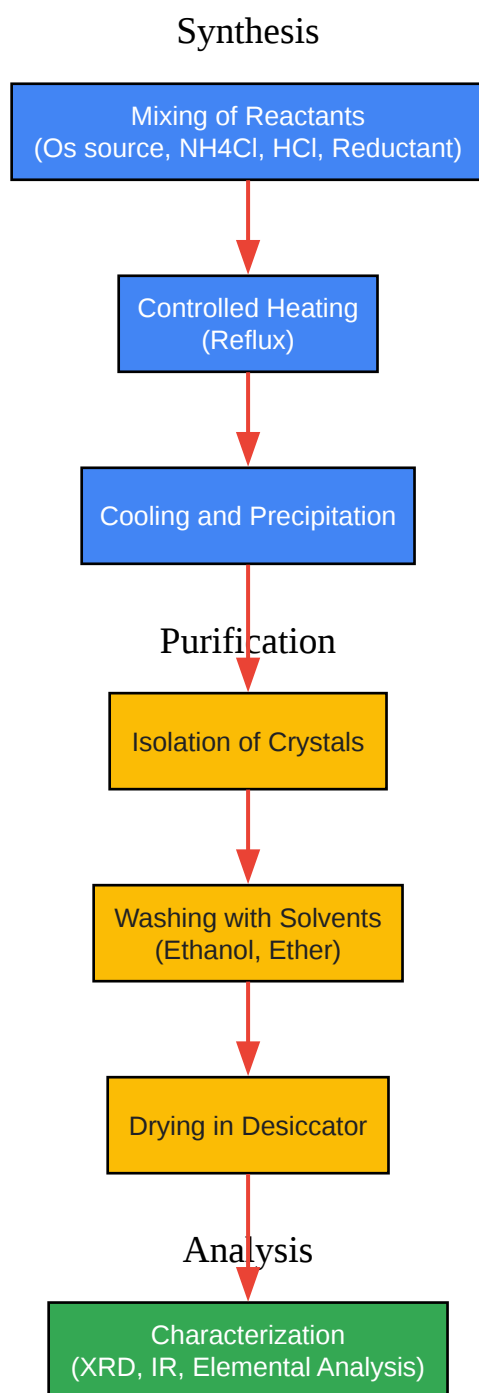
Signaling Pathways and Experimental Workflows

While "signaling pathways" are more commonly associated with biological systems, in the context of chemical synthesis, this can be interpreted as reaction pathways or experimental workflows.



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Caption: Reaction pathway for the synthesis of ammonium hexachloroosmate(IV) from osmium tetroxide.



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Caption: General experimental workflow for the synthesis and purification of ammonium hexachloroosmate(IV).

Safety and Handling

- Osmium Tetroxide: OsO_4 is highly toxic, volatile, and a strong oxidizing agent. It can cause severe irritation to the eyes, skin, and respiratory tract. All handling must be performed in a certified fume hood with appropriate PPE.
- Hydrochloric Acid: Concentrated HCl is corrosive and can cause severe burns. Handle with care and appropriate PPE.
- Ammonium Hexachloroosmate(IV): The product itself should be handled with care, avoiding inhalation of dust and contact with skin and eyes.

Always consult the Safety Data Sheet (SDS) for all reagents before commencing any experimental work.

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